

GR 64349 solubility and preparation for experiments

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Compound of Interest

Compound Name: GR 64349

Cat. No.: B145177

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Application Notes and Protocols for GR 64349

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility and preparation of **GR 64349** for experimental use. **GR 64349** is a potent and highly selective tachykinin neurokinin 2 (NK2) receptor agonist, making it a valuable tool for research into NK2 receptor signaling and function.^{[1][2][3]}

Physicochemical and Biological Properties

- Molecular Weight: 921.12 g/mol
- Formula: C₄₂H₆₈N₁₀O₁₁S
- Biological Activity: **GR 64349** is a selective agonist for the NK2 receptor with an EC₅₀ of 3.7 nM in the rat colon.^{[1][2][3]} It demonstrates over 1000-fold selectivity for the NK2 receptor compared to the NK1 receptor and over 300-fold selectivity compared to the NK3 receptor.^{[1][2][3]} Its activity has been demonstrated both in vitro and in vivo.^[3]

Data Presentation

Solubility Data

The solubility of **GR 64349** in various solvents is summarized below. It is recommended to prepare stock solutions at a higher concentration and then dilute to the final working concentration for experiments.

Solvent	Concentration	Remarks	Source
Water	1 mg/mL	-	[3]
Water	≥ 50 mg/mL (54.28 mM)	Saturation point not determined.	[1]
DMSO	10 mM	-	[2]

Storage Conditions

Proper storage is crucial to maintain the stability and activity of **GR 64349**.

Form	Storage Temperature	Duration	Source
Solid Powder	-80°C	2 years	[1]
	-20°C	1 year	
	4°C	6 months	
In Solvent	-80°C	6 months	[1][2]
	-20°C	1 to 6 months	

Note: When stored in solvent, it is advisable to use the solution within the recommended timeframe and avoid repeated freeze-thaw cycles.[1]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL Stock Solution in Water

This protocol is suitable for experiments where an aqueous solution is required.

Materials:

- **GR 64349** powder
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Procedure:

- **Weighing:** Accurately weigh the desired amount of **GR 64349** powder. For example, weigh 1 mg of the compound.
- **Reconstitution:** Add the appropriate volume of sterile water to the vial containing the powder to achieve a final concentration of 1 mg/mL. For 1 mg of powder, add 1 mL of water.
- **Dissolution:** Gently vortex the solution until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.
- **Storage:** Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C as per the storage guidelines.^{[1][2][3]}

Protocol 2: Preparation of a 10 mM Stock Solution in DMSO

This protocol is useful for creating a high-concentration stock solution that can be further diluted in aqueous buffers or cell culture media.

Materials:

- **GR 64349** powder (MW: 921.12 g/mol)
- Anhydrous, sterile-filtered DMSO

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

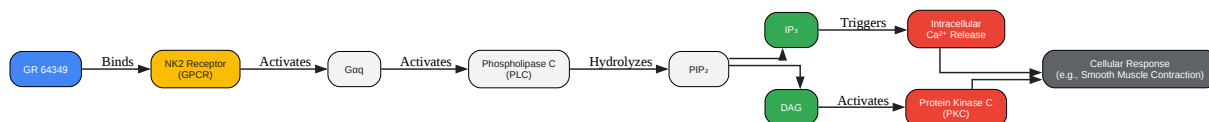
Procedure:

- Calculation: To prepare a 10 mM stock solution, you will need 9.2112 mg of **GR 64349** per 1 mL of DMSO.
- Weighing: Accurately weigh approximately 9.2 mg of **GR 64349** powder.
- Reconstitution: Add the calculated volume of DMSO to the vial. For example, if you weighed 9.21 mg, add 1 mL of DMSO.
- Dissolution: Vortex the solution thoroughly until all the solid is dissolved. The solution should be clear.
- Storage: Aliquot the DMSO stock solution and store at -20°C or -80°C.[2] When preparing working solutions, ensure the final concentration of DMSO in the experimental medium is low (typically <0.1%) to avoid solvent-induced artifacts.

Mandatory Visualizations

Signaling Pathway of GR 64349 via the NK2 Receptor

GR 64349, as a selective NK2 receptor agonist, activates downstream signaling cascades upon binding to its G-protein coupled receptor.[4] This activation typically involves the Gq/11 family of G-proteins, leading to the stimulation of Phospholipase C (PLC).[5] PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG).[5] IP₃ triggers the release of intracellular calcium (Ca²⁺), while DAG activates Protein Kinase C (PKC), culminating in various cellular responses such as smooth muscle contraction.[5][6][7]

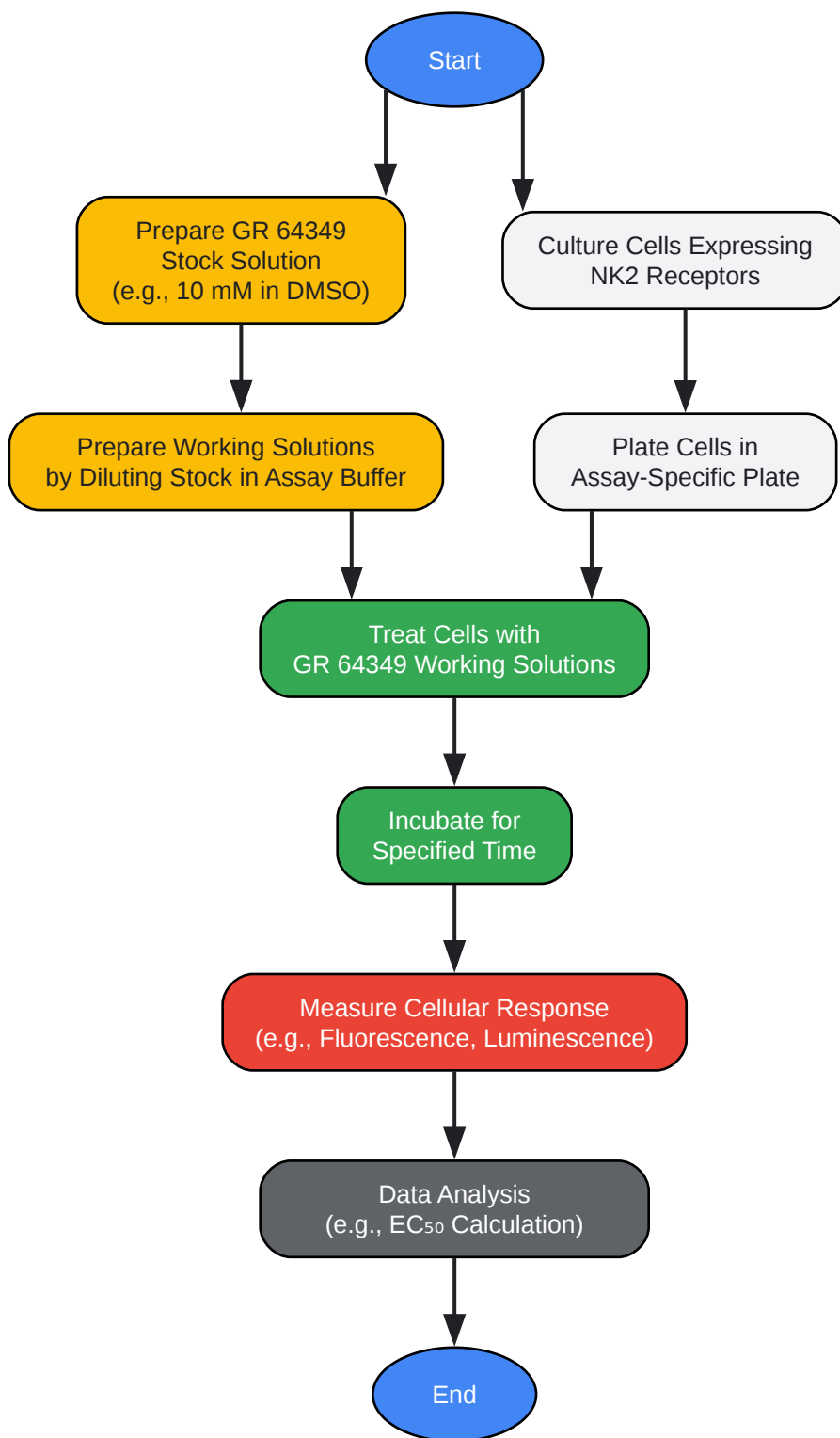


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Caption: **GR 64349** signaling cascade via the NK2 receptor.

Experimental Workflow for In Vitro Cell-Based Assays

The following diagram outlines a general workflow for utilizing **GR 64349** in cell-based experiments, such as calcium flux or inositol phosphate accumulation assays.^{[7][8]}



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Caption: General workflow for in vitro experiments with **GR 64349**.

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